

# Navigating the Disposal of Buminafos: A Guide for Laboratory Professionals

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Buminafos*

Cat. No.: *B1195981*

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This document provides essential guidance on the proper disposal procedures for **Buminafos**, an obsolete organophosphate herbicide. The information is intended for researchers, scientists, and drug development professionals to ensure safe handling and environmental protection. Given that specific disposal protocols for **Buminafos** are not readily available in public documentation, this guide synthesizes general best practices for the disposal of organophosphate pesticides. It is imperative to consult with local environmental authorities and institutional safety officers before proceeding with any disposal.

## Chemical and Physical Properties of Buminafos

A clear understanding of the chemical's properties is the first step in safe handling and disposal. The following table summarizes key quantitative data for **Buminafos**.

Property	Value
CAS Number	51249-05-9[1][2][3]
Molecular Formula	C18H38NO3P[1][2]
Molecular Weight	347.47 g/mol
Boiling Point (Predicted)	434.8 ± 24.0 °C
Density (Predicted)	0.98 ± 0.1 g/cm <sup>3</sup>
pKa (Predicted)	7.84 ± 0.20
Oral LD50 (rat)	3 g/kg

## Procedural Guidance for Buminafos Disposal

The following step-by-step procedure is a general guideline based on the handling of hazardous organophosphate compounds.

### Step 1: Hazard Assessment and Personal Protective Equipment (PPE)

Before handling **Buminafos**, a thorough risk assessment must be conducted. **Buminafos** is moderately toxic and is an acetylcholinesterase inhibitor. When heated to decomposition, it emits very toxic fumes of phosphorus oxides (POx) and nitrogen oxides (NOx).

Required PPE:

- Gloves: Chemical-resistant gloves (e.g., nitrile).
- Eye Protection: Safety goggles or a face shield.
- Lab Coat: A flame-retardant lab coat is recommended.
- Respiratory Protection: Use in a well-ventilated area, preferably within a chemical fume hood.

### Step 2: Segregation and Labeling

Designate a specific, clearly labeled, and sealed container for **Buminafos** waste. The container should be made of a material compatible with organophosphates. The label must include:

- The name "**Buminafos** Waste"
- The hazard symbols for "Toxic" and "Harmful to the Environment"
- The date of waste generation

### Step 3: Waste Collection

Collect all **Buminafos**-contaminated materials, including unused product, contaminated labware (pipette tips, vials, etc.), and cleaning materials, in the designated waste container.

### Step 4: Storage

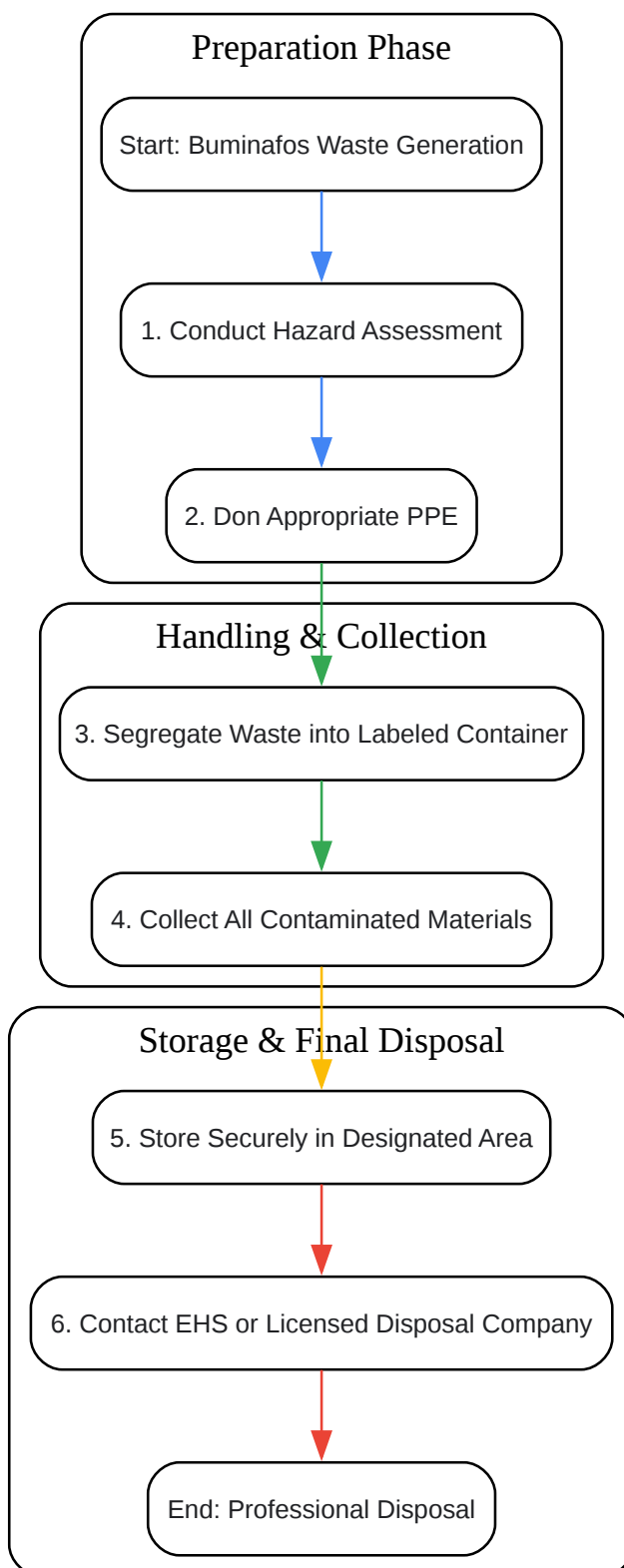
Store the **Buminafos** waste container in a cool, dry, and well-ventilated area away from incompatible materials, such as strong oxidizing agents. The storage area should be secure and accessible only to authorized personnel.

### Step 5: Professional Disposal

Contact your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal company to arrange for the collection and disposal of the **Buminafos** waste. Do not attempt to neutralize or dispose of **Buminafos** through standard laboratory drains or as regular trash.

## Disposal Workflow Diagram

The following diagram illustrates the logical workflow for the proper disposal of **Buminafos**.



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Caption: Logical workflow for the safe disposal of **Buminafos** waste.

Disclaimer: The information provided is based on general principles of chemical safety and hazardous waste management. It is not a substitute for official guidelines, which could not be located for **Buminafos**. Always prioritize guidance from your institution's safety office and local regulatory bodies.

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## References

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- 2. BUMINAFOS | 51249-05-9 [chemicalbook.com]
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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)